

# molecular structure and formula of sodium adipate

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## Compound of Interest

Compound Name: Sodium adipate

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## Sodium Adipate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular structure, chemical formula, and physicochemical properties of **sodium adipate**. It includes detailed experimental protocols for its synthesis and analysis, alongside a summary of its key quantitative data. This document is intended to serve as a valuable resource for professionals in research, science, and drug development.

### Introduction

**Sodium adipate**, the sodium salt of adipic acid, is a dicarboxylic acid salt with the chemical formula  $\text{Na}_2\text{C}_6\text{H}_8\text{O}_4$ .<sup>[1][2]</sup> It is also known by its IUPAC name, disodium hexanedioate.<sup>[3]</sup> This compound is widely utilized across various industries, including food, pharmaceuticals, and polymer science. In the food industry, it is recognized as a food additive with the E number E356, where it functions as a buffering agent and acidity regulator.<sup>[2][3]</sup> Its ability to maintain a stable pH makes it a crucial ingredient in many processed foods.<sup>[4]</sup>

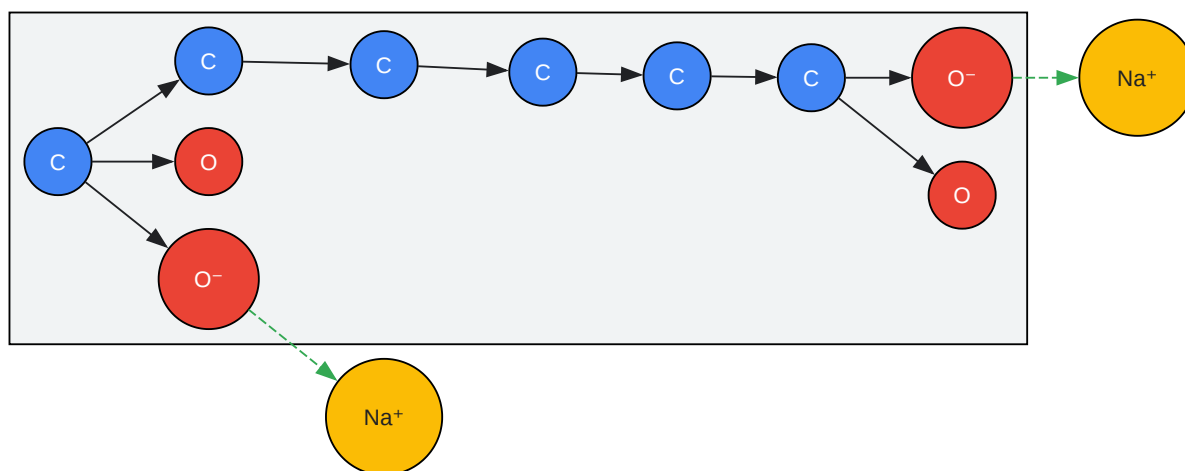
For drug development professionals, **sodium adipate** presents significant interest due to its application in drug delivery systems. It has been incorporated into polymeric coatings of hydrophilic monolithic systems to modulate the intragel pH, which can lead to a zero-order

release of hydrophilic drugs.[3] Furthermore, its dicarboxylate nature makes it an excellent ligand in the formation of metal-organic frameworks (MOFs).[4]

## Molecular Structure and Formula

The chemical formula for **sodium adipate** is  $C_6H_8Na_2O_4$ . [5] Its structure consists of a six-carbon aliphatic chain with carboxylate groups at both ends, each associated with a sodium ion.

Below is a diagram illustrating the molecular structure of **sodium adipate**.



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Caption: Molecular structure of **Sodium Adipate**.

## Physicochemical Properties

**Sodium adipate** is a white, odorless crystalline powder.[6][7] It is readily soluble in water.[6] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_6H_8Na_2O_4$	[5]
Molar Mass	190.10 g/mol	[7][8]
Appearance	White crystalline powder	[6][7]
Melting Point	Decomposes at 440 °C	[5]
Solubility in Water	Soluble	[5]
CAS Number	7486-38-6	[8]
E Number	E356	[2]

## Experimental Protocols

### Synthesis of Sodium Adipate

#### 4.1.1. Neutralization of Adipic Acid with Sodium Hydroxide

This method involves a direct acid-base neutralization reaction.[4]

- Materials: Adipic acid ( $C_6H_{10}O_4$ ), Sodium hydroxide (NaOH), Deionized water.
- Procedure:
  - Dissolve a known quantity of adipic acid in deionized water.
  - Slowly add a stoichiometric amount of sodium hydroxide solution to the adipic acid solution while continuously monitoring the pH.
  - The reaction is considered complete when a neutral pH is achieved.
  - Evaporate the water from the resulting solution to obtain solid **sodium adipate**.[4]

#### 4.1.2. Saponification of Dimethyl Adipate

This method involves the hydrolysis of an ester.[4]

- Materials: Dimethyl adipate, Sodium hydroxide (NaOH), Acetonitrile, Water.
- Procedure:
  - Dissolve dimethyl adipate in acetonitrile and heat the solution.
  - Add an aqueous solution of sodium hydroxide to the reaction mixture.
  - Reflux the mixture for several hours.
  - Filter the resulting solution while it is still hot.
  - Collect and dry the solid **sodium adipate**.[\[4\]](#)

## Analytical Methods for Quality Control

### 4.2.1. Purity Determination by Titration

This is a classical method for determining the purity of **sodium adipate**.

- Principle: The assay of the sodium salt of a weak acid can be determined by titration with a strong acid in a non-aqueous solvent.
- Procedure:
  - Dissolve an accurately weighed sample of **sodium adipate** in glacial acetic acid.
  - Titrate the solution with a standardized solution of perchloric acid in dioxane.
  - Determine the endpoint potentiometrically.

### 4.2.2. Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are modern techniques for the quantitative analysis of adipates.[\[1\]](#)

- HPLC Method:

- Principle: Separation of the analyte based on its affinity to the stationary and mobile phases.
- Typical Conditions:
  - Column: C18 reverse-phase column.
  - Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer at a controlled pH) and an organic solvent (e.g., acetonitrile or methanol).
  - Detection: UV detection at a suitable wavelength (typically around 210 nm).
- Procedure: Prepare standard solutions of **sodium adipate** of known concentrations to create a calibration curve. Inject the sample solution and quantify the amount of **sodium adipate** by comparing its peak area to the calibration curve.

#### 4.2.3. Spectroscopic Analysis

Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used to confirm the identity and structure of the synthesized **sodium adipate**.

- Infrared (IR) Spectroscopy:
  - The IR spectrum of **sodium adipate** will show a characteristic strong absorption band for the carboxylate ( $\text{COO}^-$ ) group, typically in the region of  $1610\text{-}1550\text{ cm}^{-1}$  and  $1420\text{-}1335\text{ cm}^{-1}$ . The absence of a broad O-H stretch from the carboxylic acid (around  $3000\text{ cm}^{-1}$ ) and the C=O stretch of the acid (around  $1700\text{ cm}^{-1}$ ) confirms the formation of the salt.<sup>[7]</sup>
- $^1\text{H}$  NMR Spectroscopy:
  - In  $\text{D}_2\text{O}$ , the  $^1\text{H}$  NMR spectrum of **sodium adipate** typically shows two multiplets. The protons on the carbons alpha to the carboxylate groups ( $\text{CH}_2$ ) appear around  $\delta$  2.2 ppm, and the protons on the beta carbons ( $\text{CH}_2$ ) appear around  $\delta$  1.5-1.6 ppm.<sup>[9]</sup>

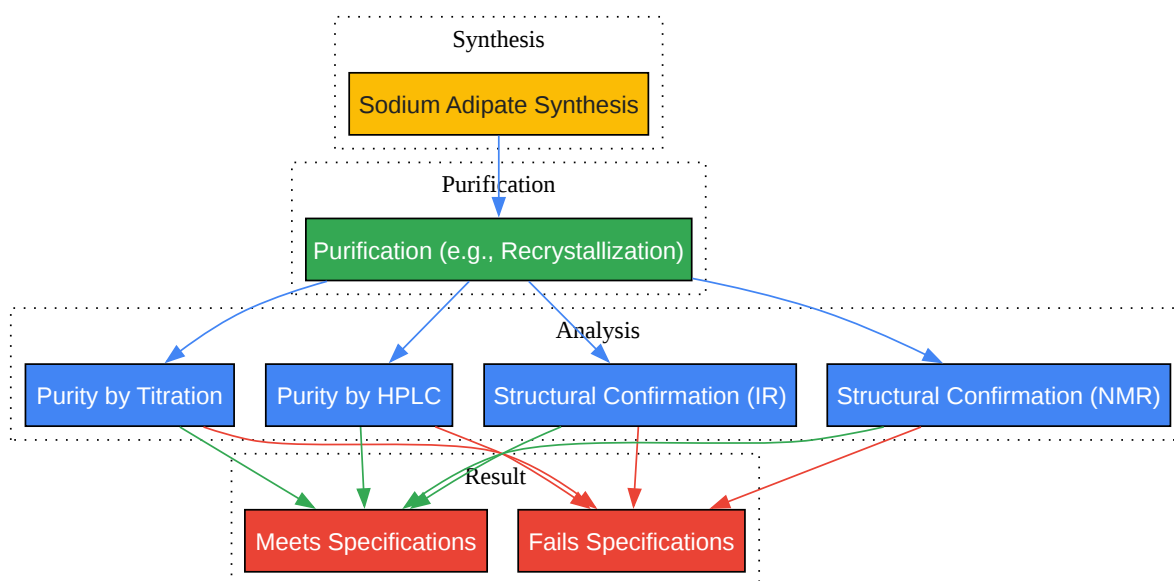
## Applications in Research and Drug Development

**Sodium adipate**'s role as a buffering agent is pivotal in pharmaceutical formulations, where maintaining a specific pH is critical for drug stability and efficacy.<sup>[6][10]</sup> Its use in controlled-

release drug delivery systems is an area of active research. By incorporating **sodium adipate** into polymer matrices, researchers can achieve a pH-independent release profile for weakly acidic and basic drugs.[3] This is particularly advantageous for oral dosage forms that must traverse the varying pH environments of the gastrointestinal tract.

Furthermore, the adipate dianion can act as a linker in the synthesis of metal-organic frameworks (MOFs). These materials have a wide range of potential applications, including gas storage, catalysis, and as carriers for drug delivery. The ability to form stable frameworks with various metal ions makes **sodium adipate** a versatile building block for materials scientists.[4]

Below is a diagram illustrating the logical workflow for the quality control of synthesized **sodium adipate**.



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Caption: Quality control workflow for **sodium adipate**.

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